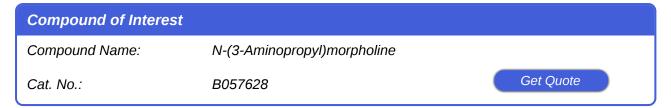


N-(3-Aminopropyl)morpholine safety data sheet and handling precautions

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An In-depth Technical Guide to the Safe Handling of N-(3-Aminopropyl)morpholine

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for all laboratory chemicals is paramount. This guide provides a detailed overview of the safety data and handling precautions for **N-(3-Aminopropyl)morpholine** (CAS No. 123-00-2), a versatile intermediate in organic synthesis.

Chemical Identification and Physical Properties

N-(3-Aminopropyl)morpholine is a colorless to pale yellow liquid with a mild amine-like odor. [1] It is highly soluble in water and miscible with many polar organic solvents.



Property	Value	Source
Molecular Formula	C7H16N2O	[1][2][3]
Molecular Weight	144.21 g/mol	[1]
Melting Point	-15 °C (lit.)	[4][5][6]
Boiling Point	224 °C (lit.)	[4][5][6]
Density	0.987 g/mL at 25 °C (lit.)	[4][5][6]
Flash Point	98 °C (208.40 °F)	[7]
Autoignition Temperature	250 °C (482.00 °F)	[7]
Water Solubility	Soluble	[4][5][8]
рН	~12 (in water)	[9]

Hazard Identification and Classification

N-(3-Aminopropyl)morpholine is classified as a hazardous chemical. It is corrosive and can cause severe skin burns and eye damage.[1][2][7][8][9] It is also harmful if swallowed or in contact with skin.

GHS Hazard Statements:

- H302: Harmful if swallowed[1]
- H312: Harmful in contact with skin[1]
- H314: Causes severe skin burns and eye damage[1]
- H318: Causes serious eye damage[1]

Toxicology Data

The toxicological profile of **N-(3-Aminopropyl)morpholine** has been evaluated in animal studies.



Test	Species	Route	Value	Source
LD50	Rat	Oral	3560 mg/kg	[2]
LD50	Rabbit	Dermal	1230 uL/kg	[2]

Note on Experimental Protocols: The provided safety data sheets cite the above toxicological data but do not include detailed experimental methodologies. For comprehensive experimental protocols, researchers should consult the primary toxicological literature.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Engineering Controls

- Use in a well-ventilated area, preferably in a fume hood, to keep airborne concentrations low.
 [7]
- Ensure that an eyewash station and safety shower are readily accessible.[2][8]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[7][8]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile, neoprene) and a lab coat or other protective clothing to prevent skin contact.[7][8]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.[7][8]

Storage

- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents, acids, acid chlorides, acid anhydrides, and chloroformates.[2][7][8]
- Keep the container tightly closed when not in use.[7][8]
- The substance is air-sensitive and should be stored under an inert gas like nitrogen.[2][8]



Emergency Procedures

In the event of exposure or a spill, immediate action is necessary.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][7]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2][7]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[7][8]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[2][7]

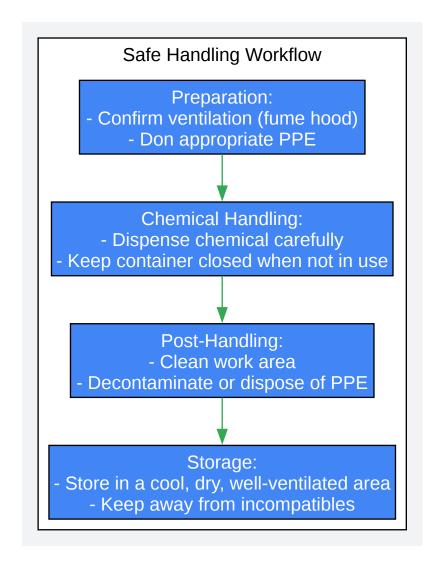
Accidental Release Measures

- Isolate the spill area.[1]
- Wear appropriate personal protective equipment. [7]
- Absorb the spill with an inert material such as vermiculite, sand, or earth, and place it in a suitable container for disposal.
- Provide ventilation.[7]

Visualized Workflows

To further clarify the handling and emergency procedures, the following diagrams illustrate the recommended workflows.

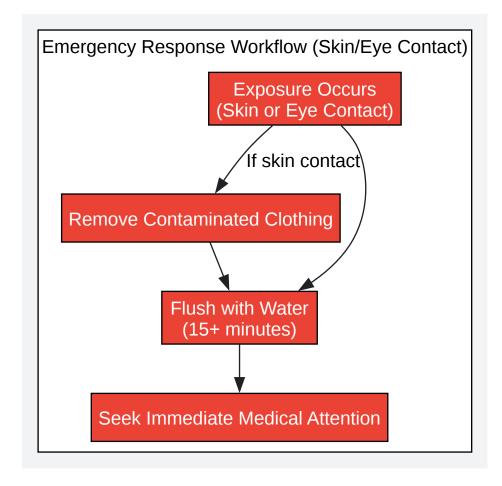




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Caption: A workflow for the safe handling of **N-(3-Aminopropyl)morpholine**.





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Caption: Emergency response workflow for skin or eye contact with **N-(3-Aminopropyl)morpholine**.

Stability and Reactivity

N-(3-Aminopropyl)morpholine is stable under normal temperatures and pressures.[7] It is incompatible with strong oxidizing agents, acids, acid anhydrides, acid chlorides, and chloroformates.[2][8] Hazardous decomposition products include nitrogen oxides, carbon monoxide, and carbon dioxide.[7][8] Hazardous polymerization will not occur.[7]

Disposal Considerations

Dispose of this chemical in accordance with federal, state, and local regulations. Contact a licensed professional waste disposal service to dispose of this material.



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